

Cyanamide-15N2: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Cyanamide-15N2

CAS No.: 21420-37-1

Cat. No.: B15559168

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **Cyanamide-15N2**. Given that the isotopic labeling with ^{15}N is unlikely to alter the chemical's fundamental toxicological and reactive properties, this document adheres to the safety protocols established for unlabeled cyanamide. This guide is intended for professionals in research, scientific, and drug development fields and synthesizes data from multiple safety sources to ensure a comprehensive overview.

Hazard Identification and Classification

Cyanamide-15N2 is classified as a hazardous substance and requires careful handling to mitigate risks. It is toxic if swallowed or in contact with skin, causes severe skin burns and eye damage, and may cause an allergic skin reaction.^{[1][2][3]} Furthermore, it is suspected of causing cancer and damage to fertility or an unborn child, and may cause damage to organs through prolonged or repeated exposure.^{[1][2][3]}

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	3
Acute Toxicity, Dermal	3
Skin Corrosion/Irritation	1B
Serious Eye Damage/Eye Irritation	1
Skin Sensitization	1
Carcinogenicity	2
Reproductive Toxicity	2
Specific Target Organ Toxicity (Repeated Exposure)	2
Hazardous to the Aquatic Environment, Long-term	3

Source:[1][4]

Table 2: Hazard Statements (H-codes)

Code	Statement
H301	Toxic if swallowed.
H311	Toxic in contact with skin.
H314	Causes severe skin burns and eye damage.
H317	May cause an allergic skin reaction.
H351	Suspected of causing cancer.
H361	Suspected of damaging fertility or the unborn child.
H373	May cause damage to organs (Thyroid) through prolonged or repeated exposure.
H412	Harmful to aquatic life with long lasting effects.

Source:[2][3][4]

Physical and Chemical Properties

Understanding the physical and chemical properties of **Cyanamide-15N2** is crucial for safe handling and storage.

Table 3: Physical and Chemical Properties

Property	Value
Appearance	Colorless, hygroscopic, deliquescent crystals.[5] [6]
Molecular Formula	H ₂ ¹⁵ N ₂ C
Molecular Weight	44.03 g/mol [4]
Melting Point	40 - 47 °C / 104 - 116.6 °F[1][2]
Boiling Point	260 °C / 500 °F (decomposes)[1][2][7]
Solubility in Water	85 g/100 ml (25 °C)[7]
Vapor Pressure	0.005 hPa @ 20°C[2]
pH	3.5 - 4.2 (560 g/L aq. sol.)[1]
Flash Point	141 °C / 285.8 °F[1][2]
Autoignition Temperature	>360 °C[2]

Exposure Controls and Personal Protection

Strict adherence to exposure controls and the use of appropriate personal protective equipment (PPE) are mandatory when handling **Cyanamide-15N2**.

Table 4: Workplace Exposure Limits

Organization	Limit
NIOSH	2 mg/m ³ (10-hour TWA)[8]
ACGIH	2 mg/m ³ (8-hour TWA)[8]

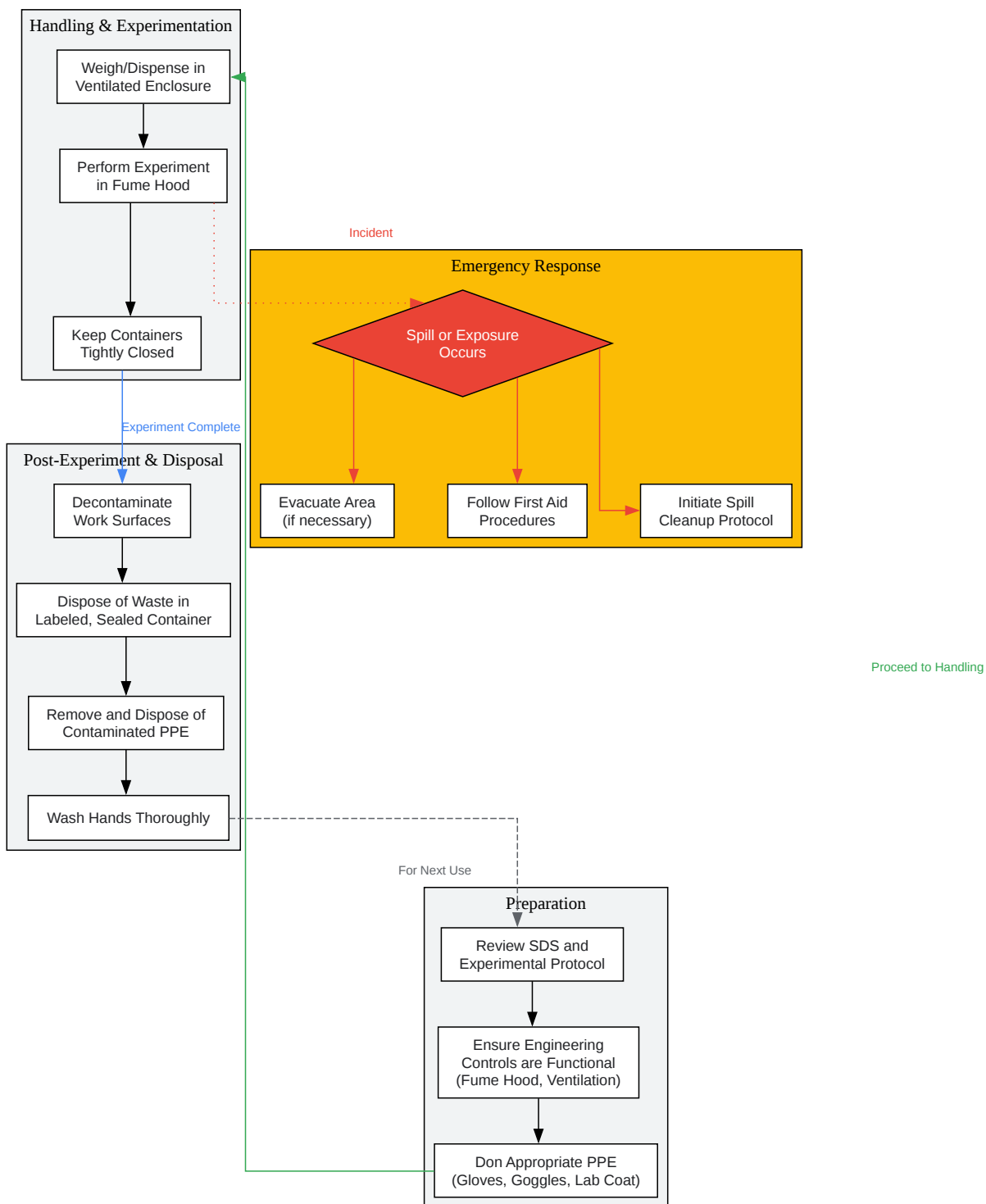
Engineering Controls:

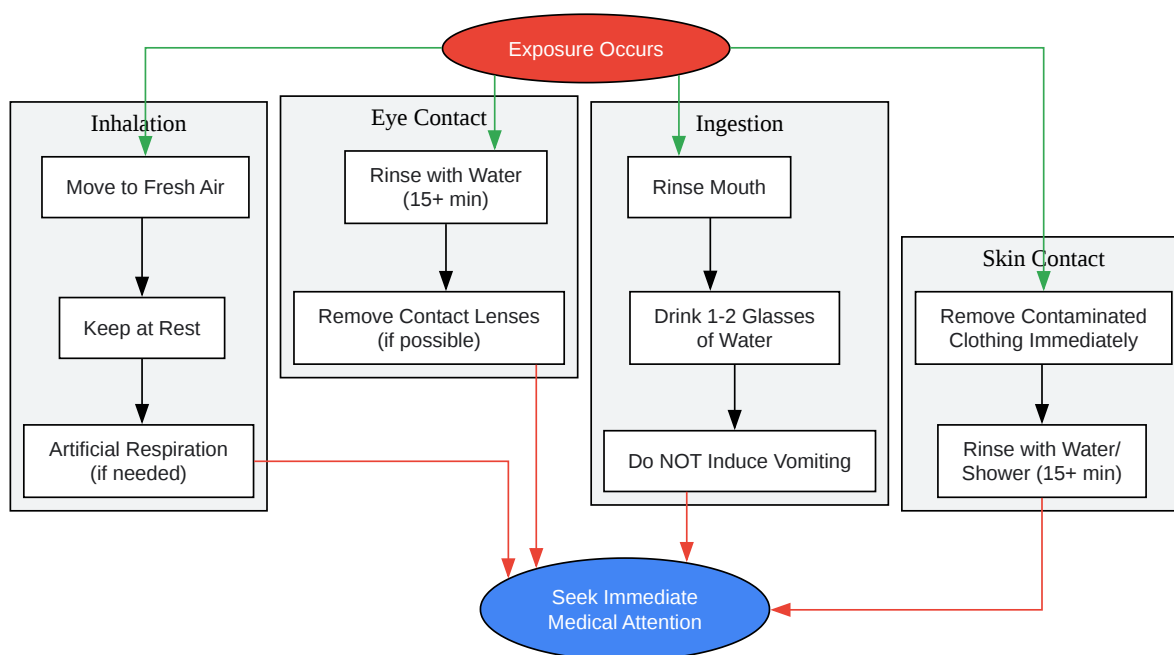
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Local exhaust ventilation should be used at the site of chemical release.[8]

- Emergency eyewash stations and safety showers must be readily accessible.[\[1\]](#)[\[8\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[5\]](#)
- Skin Protection:
 - Wear protective gloves. The specific material should be chosen based on the breakthrough time and permeation rate for the substance.
 - Wear appropriate protective clothing to prevent skin exposure, such as a lab coat, apron, or coveralls.[\[1\]](#)[\[8\]](#)[\[9\]](#)
 - All protective clothing should be clean and put on before work.[\[8\]](#)
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[1\]](#)





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